

health and safety considerations for isobutyl methacrylate in the lab

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Compound of Interest

Compound Name: *Isobutyl methacrylate*

Cat. No.: *B147139*

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An In-depth Technical Guide to the Health and Safety Considerations of **Isobutyl Methacrylate** in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isobutyl methacrylate (IBMA) is a versatile monomer widely utilized in the synthesis of polymers and resins for various applications in the biomedical and pharmaceutical fields. As with any reactive chemical, a thorough understanding of its potential hazards and the implementation of robust safety protocols are paramount for ensuring the well-being of laboratory personnel. This guide provides comprehensive health and safety information for the handling of **isobutyl methacrylate** in a research and development setting, with a focus on quantitative data, detailed experimental protocols, and clear visual workflows.

Hazard Identification and Classification

Isobutyl methacrylate is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating its hazards.

GHS Classification of **Isobutyl Methacrylate**^{[1][2]}

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Skin Sensitization	1	H317: May cause an allergic skin reaction
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute Hazard	3	H402: Harmful to aquatic life

Physicochemical and Toxicological Data

A clear understanding of the physicochemical and toxicological properties of **isobutyl methacrylate** is essential for a comprehensive risk assessment.

Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₂	[3]
Molecular Weight	142.20 g/mol	[4][5]
Appearance	Colorless liquid	[3][6]
Odor	Characteristic, ester-like	[2]
Boiling Point	155 °C (311 °F) at 760 mmHg	[3][4][6]
Melting Point	-61 °C	[5]
Flash Point	49 °C (120 °F)	[3][4][5]
Density	0.886 g/mL at 25 °C	[3]
Vapor Pressure	3.63 mmHg at 25 °C	[6]
Water Solubility	Insoluble (<1 mg/mL)	[4]
log Kow (Octanol-Water Partition Coefficient)	2.66	[5]
Autoignition Temperature	390 °C	[5]

Toxicological Data

Endpoint	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	9590 mg/kg bw	[5]
Acute Inhalation Toxicity (LC50)	Mouse	Inhalation	29.7 mg/L (approx. 5000 ppm)	[7]
Acute Dermal Toxicity (LD50)	Rabbit	Dermal	>2000 mg/kg bw (for butyl methacrylate as an analogue)	[7]

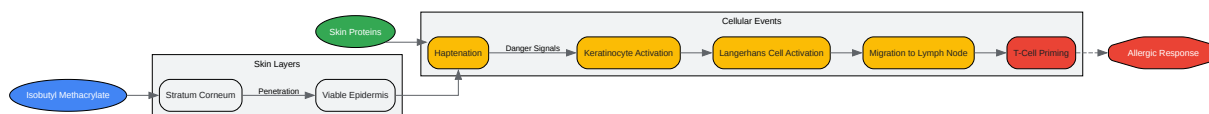
Health Effects and Mechanisms of Toxicity

Health Effects

- Skin Irritation: Direct contact can cause redness, itching, and inflammation.[7]
- Eye Irritation: Vapors and direct contact can cause serious eye irritation.[7]
- Respiratory Irritation: Inhalation of vapors may irritate the respiratory tract, leading to coughing and shortness of breath.[7]
- Skin Sensitization: **Isobutyl methacrylate** is a known skin sensitizer.[8] Repeated or prolonged contact may lead to an allergic skin reaction (allergic contact dermatitis).[8] Methacrylate esters can also cross-react with each other.[8]
- Systemic Toxicity: While acute systemic toxicity is low, prolonged or high-level exposure should be avoided.[7] The primary metabolic pathway is hydrolysis to methacrylic acid and isobutanol.[7]

Mechanism of Skin Sensitization

The skin sensitization potential of methacrylate esters is attributed to their chemical reactivity. The α,β -unsaturated carbonyl group in the methacrylate structure can act as a Michael acceptor, allowing it to react with nucleophilic amino acid residues in skin proteins to form covalent adducts. These modified proteins can be recognized as foreign by the immune system, initiating an allergic response.



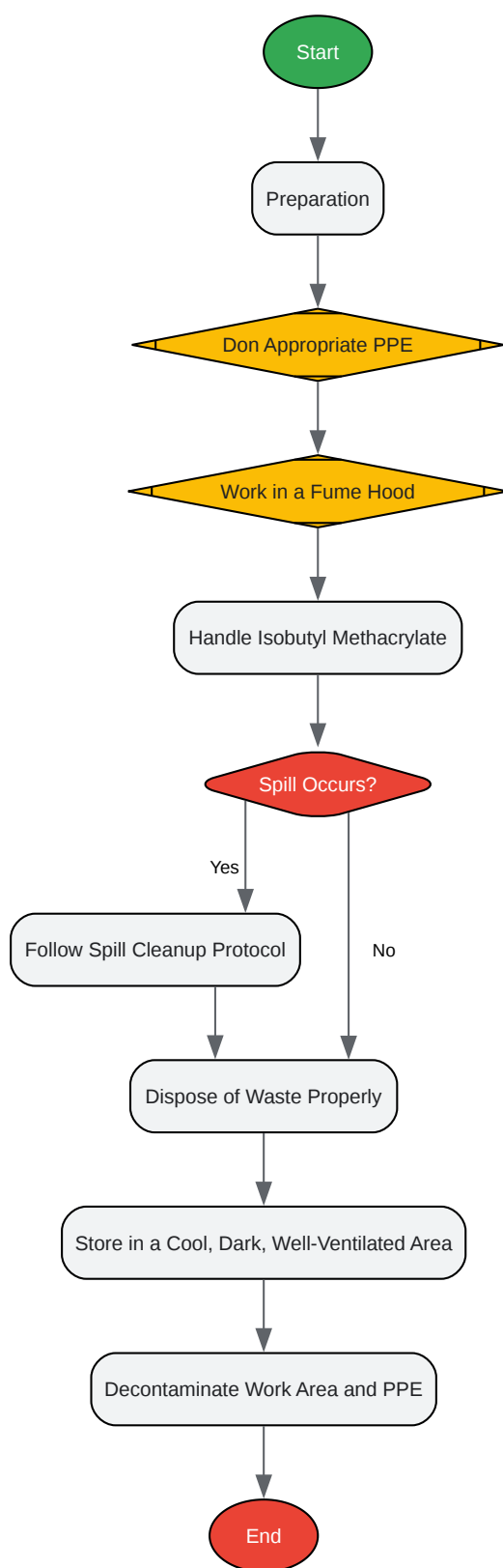
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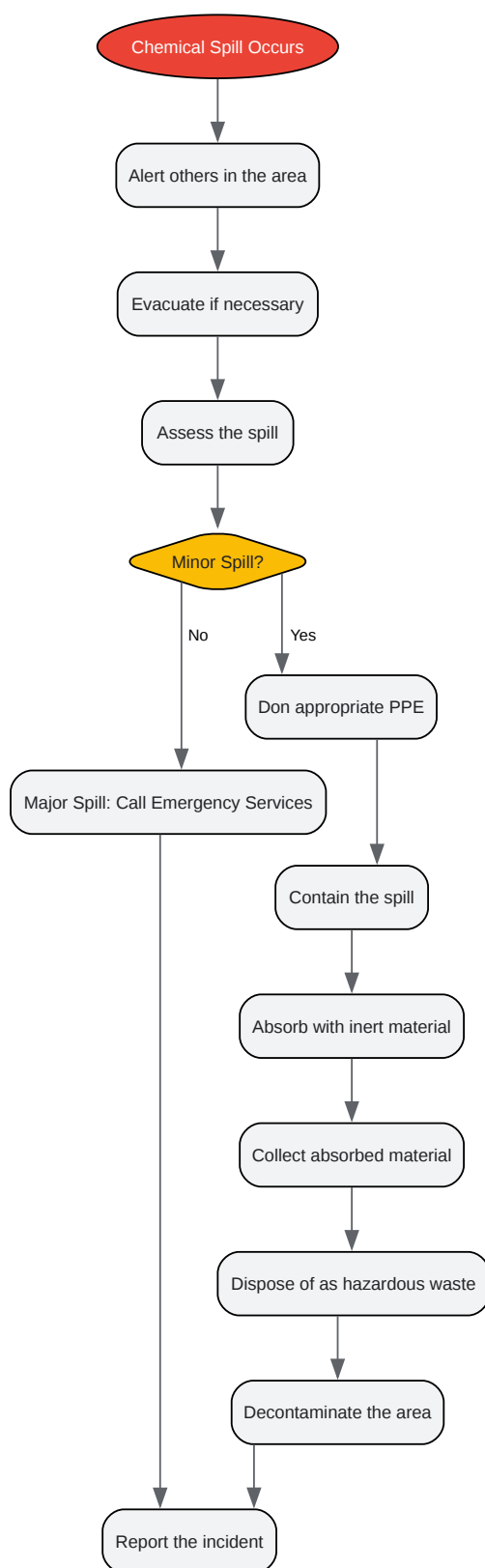
Caption: Skin sensitization pathway for **isobutyl methacrylate**.

Laboratory Handling and Storage

Adherence to strict handling and storage protocols is crucial to minimize exposure and prevent hazardous situations.

Workflow for Safe Handling of Isobutyl Methacrylate





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